

In-Depth Technical Guide to the Physicochemical Properties of 2-(Dimethylamino)acetaldehyde

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Compound of Interest

Compound Name: **2-(Dimethylamino)acetaldehyde**

Cat. No.: **B3191170**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2-(Dimethylamino)acetaldehyde**, a versatile intermediate in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, offering quantitative data, detailed experimental methodologies, and a visualization of a key synthetic pathway.

Core Physicochemical Data

The following tables summarize the known and predicted physicochemical properties of **2-(Dimethylamino)acetaldehyde**. It is important to note that while some data is experimentally derived, several key values are based on computational predictions and should be considered as such.

Identifier	Value	Source
IUPAC Name	2-(dimethylamino)acetaldehyde	[1]
CAS Number	52334-92-6	[2] [3] [4] [5]
Molecular Formula	C4H9NO	[1] [2] [3] [4] [6]
Molecular Weight	87.12 g/mol	[1] [2] [6]
Canonical SMILES	CN(C)CC=O	[1]
Property	Value	Notes
Boiling Point	87.5 ± 23.0 °C	at 760 mmHg
Density	0.9 ± 0.1 g/cm³	[2]
Melting Point	Not Available	[2]
pKa	7.61 ± 0.28	Predicted
Water Solubility	The hydrochloride salt form exhibits enhanced water solubility and stability.	Qualitative [6]
XLogP3-AA	-0.2	Computed

Experimental Protocols

The following sections detail standardized experimental protocols for the determination of key physicochemical properties of liquid aldehydes and amines. These are general methodologies that can be adapted for **2-(Dimethylamino)acetaldehyde**.

Determination of Boiling Point (Thiele Tube Method)

This method is suitable for small sample volumes and provides a rapid determination of the boiling point.

Apparatus:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or oil bath)
- Sample of **2-(Dimethylamino)acetaldehyde**

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed into the test tube containing the sample.
- The test tube is attached to the thermometer.
- The Thiele tube is filled with a high-boiling point oil (e.g., mineral oil or silicone oil).
- The thermometer and test tube assembly are immersed in the oil within the Thiele tube.
- The side arm of the Thiele tube is gently heated, allowing the oil to circulate and ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a continuous stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density (Gravimetric Method)

This method relies on accurately measuring the mass of a known volume of the liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary fine bore) of a known volume
- Analytical balance (accurate to ± 0.0001 g)
- Constant temperature bath
- Sample of **2-(Dimethylamino)acetaldehyde**

Procedure:

- The pycnometer is thoroughly cleaned, dried, and weighed empty on the analytical balance.
- The pycnometer is filled with the liquid sample, ensuring no air bubbles are present.
- The filled pycnometer is placed in a constant temperature bath (e.g., 25°C) until it reaches thermal equilibrium.
- The volume is adjusted precisely to the mark on the pycnometer, and any excess liquid is carefully removed from the outside.
- The pycnometer is reweighed.
- The density is calculated using the formula: Density = (mass of liquid) / (volume of pycnometer).

Determination of pKa (Potentiometric Titration)

This method determines the acid dissociation constant by monitoring the pH of a solution as a titrant is added.

Apparatus:

- pH meter with a combination electrode (calibrated)
- Burette
- Beaker
- Magnetic stirrer and stir bar
- Standardized solution of a strong acid (e.g., 0.1 M HCl)
- Solution of **2-(Dimethylamino)acetaldehyde** in water

Procedure:

- A known volume and concentration of the **2-(Dimethylamino)acetaldehyde** solution is placed in the beaker with the magnetic stir bar.
- The pH electrode is immersed in the solution, and the initial pH is recorded.
- The standardized HCl solution is added in small, precise increments from the burette.
- After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- The titration is continued past the equivalence point.
- A titration curve is generated by plotting the pH versus the volume of titrant added.
- The pKa is determined from the pH at the half-equivalence point.

Determination of Aqueous Solubility (Shake-Flask Method)

This is a standard method for determining the water solubility of a chemical substance.

Apparatus:

- Flask with a tight-fitting stopper
- Mechanical shaker or magnetic stirrer

- Constant temperature bath
- Analytical method for quantifying the concentration of **2-(Dimethylamino)acetaldehyde** (e.g., GC-MS, HPLC)
- Sample of **2-(Dimethylamino)acetaldehyde**
- Distilled or deionized water

Procedure:

- An excess amount of **2-(Dimethylamino)acetaldehyde** is added to a known volume of water in the flask.
- The flask is sealed and placed in a constant temperature bath, and agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, the mixture is allowed to stand to allow for phase separation.
- A sample of the aqueous phase is carefully removed, ensuring no undissolved substance is included. Centrifugation or filtration may be necessary.
- The concentration of **2-(Dimethylamino)acetaldehyde** in the aqueous sample is determined using a suitable analytical method.
- The water solubility is reported as the measured concentration.

Synthetic Pathway Visualization

2-(Dimethylamino)acetaldehyde is a useful building block in organic synthesis. One of its fundamental reactions is the nucleophilic addition of a Grignard reagent to the aldehyde functional group to form a secondary alcohol. This reaction is a classic example of carbon-carbon bond formation.

Logical Workflow for Grignard Reaction

The following diagram illustrates the generalized workflow for the reaction of **2-(Dimethylamino)acetaldehyde** with a Grignard reagent ($R\text{-MgX}$), followed by an acidic

workup to yield a secondary alcohol.



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Grignard Reaction Workflow

This guide provides a foundational understanding of the physicochemical properties of **2-(Dimethylamino)acetaldehyde** for its application in research and development. For critical applications, it is recommended to supplement the predicted data with experimental verification.

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